

Benzyl Butyl Ether: Application Notes for Fragrance Synthesis

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Compound of Interest

Compound Name: *Benzyl butyl ether*

Cat. No.: B1266096

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Introduction

Benzyl butyl ether is a significant fragrance ingredient valued for its sweet, floral, and slightly fruity aroma with rosy and green undertones.^[1] Its versatility allows for its use as a modifier in a variety of fragrance compositions, contributing to a smooth and deep scent profile.^[2] This document provides detailed application notes on the synthesis of **benzyl butyl ether**, focusing on the widely utilized Williamson ether synthesis, and its application in fragrance formulations.

Physicochemical Properties and Safety Data

A summary of the key physicochemical properties of **benzyl butyl ether** is presented in the table below.

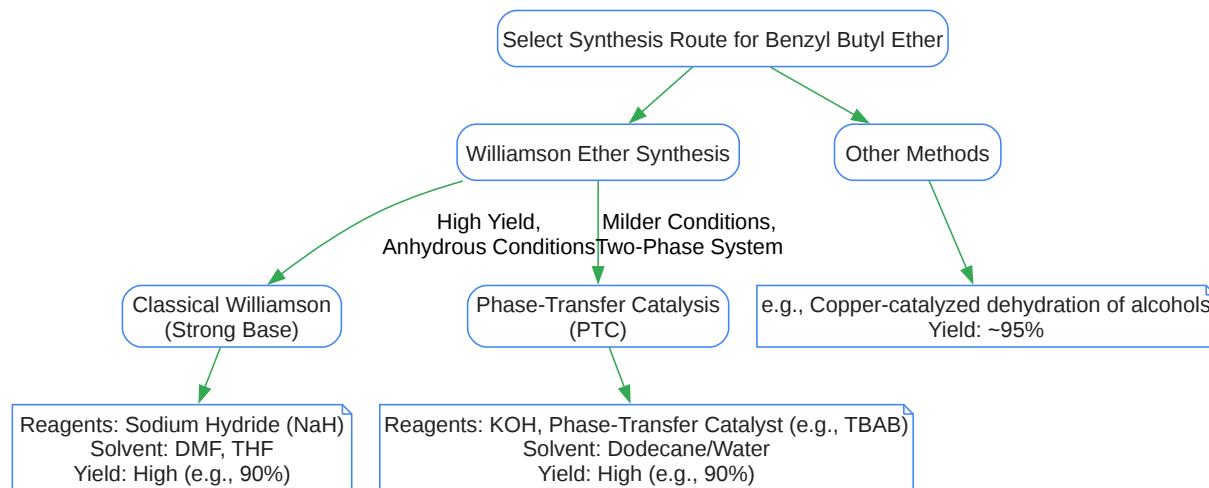
Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ O	[3]
Molecular Weight	164.24 g/mol	[3]
Appearance	Colorless liquid	[4]
Odor	Sweet, floral, fruity, rose, green	[1]
Boiling Point	220-224 °C @ 744 mmHg	[3]
Flash Point	83.33 °C (182.00 °F)	[5]
Solubility	Insoluble in water; soluble in alcohol and oils.	[1]

Safety Information: **Benzyl butyl ether** is not classified as a hazardous substance. However, standard laboratory safety precautions should be followed, including wearing personal protective equipment (PPE) and working in a well-ventilated area.

Synthesis of Benzyl Butyl Ether

The primary and most versatile method for the synthesis of **benzyl butyl ether** is the Williamson ether synthesis. This SN₂ reaction involves the reaction of an alkoxide with a primary alkyl halide.^{[6][7]} Variations of this method, including classical, phase-transfer catalysis, and alternative approaches, are detailed below.

Logical Workflow for Synthesis Selection



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Caption: Decision workflow for selecting a synthetic route for **benzyl butyl ether**.

Experimental Protocols

Protocol 1: Classical Williamson Ether Synthesis using Sodium Hydride

This protocol describes the synthesis of **benzyl butyl ether** from butanol and benzyl bromide using sodium hydride as a strong base. This method is known for its high yield.[8]

Reaction Scheme:

Materials:

- n-Butanol
- Sodium hydride (NaH), 60% dispersion in mineral oil

- Benzyl bromide
- Anhydrous Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- **Alkoxide Formation:** In a dry, inert atmosphere (e.g., under nitrogen or argon), add n-butanol to a suspension of sodium hydride in anhydrous DMF at 0 °C. Allow the mixture to stir until the evolution of hydrogen gas ceases, indicating the complete formation of sodium butoxide.
- **Ether Formation:** Slowly add benzyl bromide to the solution of sodium butoxide at 0 °C. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- **Work-up:**
 - Quench the reaction by carefully adding saturated aqueous NH₄Cl solution.
 - Transfer the mixture to a separatory funnel and extract with diethyl ether.
 - Wash the combined organic layers with water and then with brine.

- Dry the organic layer over anhydrous MgSO₄.
- Purification:
 - Filter off the drying agent and concentrate the filtrate using a rotary evaporator.
 - Purify the crude product by vacuum distillation or column chromatography on silica gel to obtain pure **benzyl butyl ether**.

Quantitative Data:

Parameter	Value	Reference
Yield	90%	[8]

Protocol 2: Phase-Transfer Catalysis (PTC) Williamson Ether Synthesis

This method utilizes a phase-transfer catalyst to facilitate the reaction between the water-soluble base and the organic-soluble reactants, avoiding the need for anhydrous conditions and strong, hazardous bases like sodium hydride.

Reaction Scheme:

Materials:

- Benzyl chloride
- n-Butanol
- Potassium hydroxide (KOH)
- Tetrabutylammonium bromide (TBAB) or Polyethylene glycol (PEG) as the phase-transfer catalyst
- Dodecane (as the organic phase)
- Deionized water

- Reaction vessel with overhead stirrer
- Heating mantle with temperature control

Procedure:

- Reaction Setup: Combine benzyl chloride, n-butanol, and dodecane in the reaction vessel. In a separate container, prepare an aqueous solution of potassium hydroxide.
- Addition of Catalyst and Base: Add the phase-transfer catalyst (e.g., TBAB) to the organic mixture. Begin vigorous stirring and heat the mixture to the desired reaction temperature (e.g., 70-90 °C). Slowly add the aqueous KOH solution.
- Reaction: Maintain vigorous stirring and the reaction temperature for several hours until the reaction is complete (monitored by TLC or GC). The formation of a third phase may be observed when using PEG.[2]
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Separate the organic layer.
 - Wash the organic layer with water to remove any remaining KOH and catalyst.
 - Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate).
- Purification:
 - Filter the mixture and remove the solvent under reduced pressure.
 - Purify the resulting crude product by vacuum distillation.

Quantitative Data:

Parameter	Value	Reference
Yield (with PEG + (Hex) ₄ NBr)	90%	[8]

Characterization of Benzyl Butyl Ether

The identity and purity of the synthesized **benzyl butyl ether** can be confirmed by spectroscopic methods.

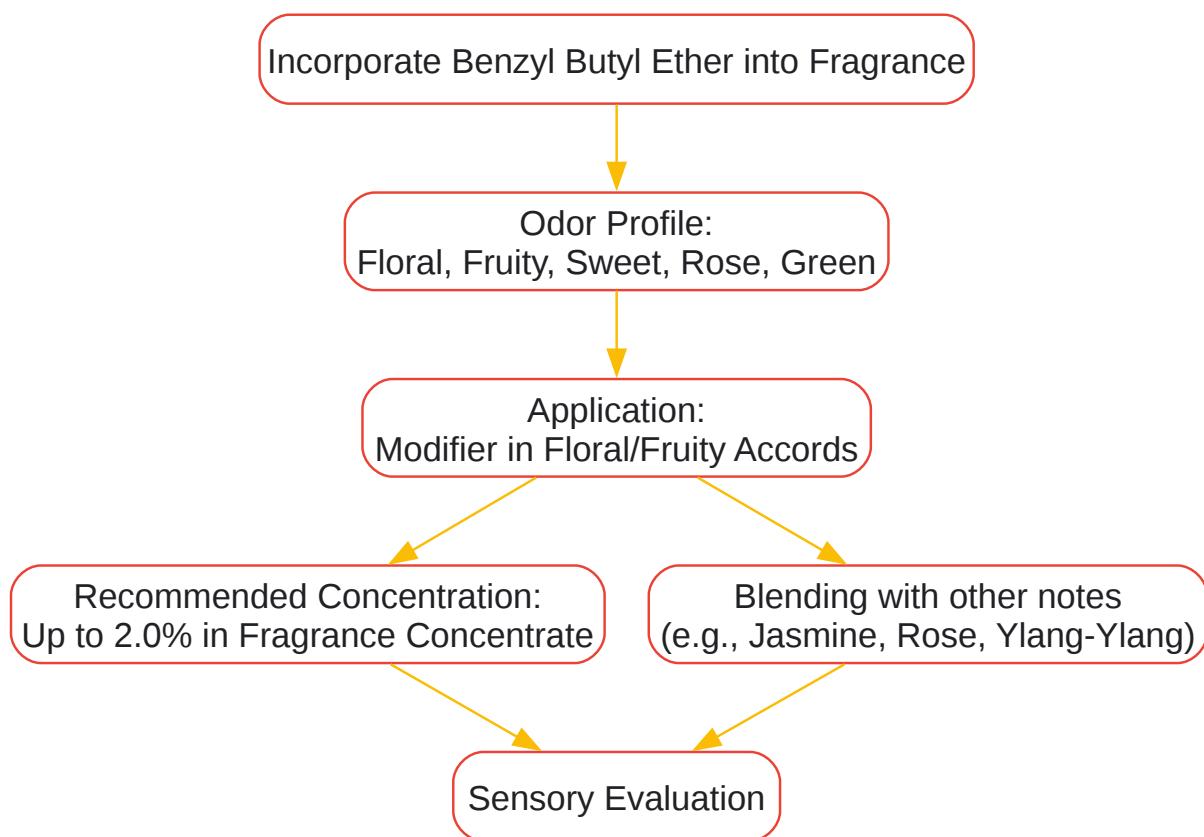
Spectroscopic Data:

Technique	Key Data	Reference
¹ H NMR (CDCl ₃)	δ (ppm): 0.99 (t, 3H), 1.4-1.55 (m, 2H), 1.6-1.75 (m, 2H), 3.52 (t, 2H), 4.54 (s, 2H), 7.25-7.55 (m, 5H)	[8]
¹³ C NMR (CDCl ₃)	δ (ppm): 13.94, 19.42, 31.89, 70.22, 72.87, 127.48, 127.63, 128.34, 138.74	[8]
Mass Spec (EI)	Major fragments (m/z): 91 (100%), 57, 79, 107	[3]

Application in Fragrance Formulations

Benzyl butyl ether is a valuable component in fragrance compositions due to its floral and fruity character. It acts as a modifier, blending well with other floral and fruity notes to create a more complex and harmonious scent.

Fragrance Application Workflow:



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Caption: Workflow for incorporating **benzyl butyl ether** into fragrance formulations.

Usage Levels:

- The International Fragrance Association (IFRA) recommends usage levels for **benzyl butyl ether** up to 2.0% in the final fragrance concentrate.^[5]

Role in Fragrance Compositions:

- Modifier: It is not typically a character-donating ingredient on its own but modifies and enhances the overall fragrance profile.
- Blender: Due to its moderate volatility and pleasant odor, it helps to bridge the top and middle notes in a fragrance.

- Fixative: In some formulations, it can contribute to the longevity of the fragrance on the skin.
[\[9\]](#)

Examples of Use:

Benzyl butyl ether can be effectively used in fragrance accords such as:

- Rose and Jasmine: To add a sweet, fruity nuance.
- Fruity-Floral: To enhance the fruity top notes and provide a smooth transition to the floral heart.
- Green-Floral: To soften the sharpness of green notes and add a touch of sweetness.

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